

GNE-207: Application Notes and Protocols for Researchers

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **GNE-207**, a potent and selective inhibitor of the CREB-binding protein (CBP) bromodomain, in various solvents. Additionally, comprehensive experimental protocols for solubility determination and a relevant biological assay are outlined to facilitate its use in research and drug development.

Data Presentation: GNE-207 Solubility

The solubility of **GNE-207** in dimethyl sulfoxide (DMSO) is high, allowing for the preparation of concentrated stock solutions. Data for other common laboratory solvents is not readily available in quantitative terms. For in vivo applications, **GNE-207** can be formulated in a variety of cosolvent systems to achieve a clear solution.



Solvent/System	Concentration (mg/mL)	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	100 - 200[1][2]	195.85 - 391.70[1][2]	Ultrasonic treatment may be required to achieve maximum solubility. It is recommended to use newly opened, anhydrous DMSO as the solvent's hygroscopic nature can impact solubility. [1]
In Vivo Formulation 1	≥ 5[1]	≥ 9.79[1]	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline.[1]
In Vivo Formulation 2	≥ 5[1]	≥ 9.79[1]	10% DMSO, 90% (20% SBE-β-CD in Saline).[1]
In Vivo Formulation 3	≥ 5[1]	≥ 9.79[1]	10% DMSO, 90% Corn Oil.[1]
Ethanol	Data not available	Data not available	
Methanol	Data not available	Data not available	_
Acetone	Data not available	Data not available	_
Acetonitrile	Data not available	Data not available	_
Water	Insoluble	Insoluble	

Molecular Weight of GNE-207: 510.59 g/mol

Signaling Pathway and Mechanism of Action



Methodological & Application

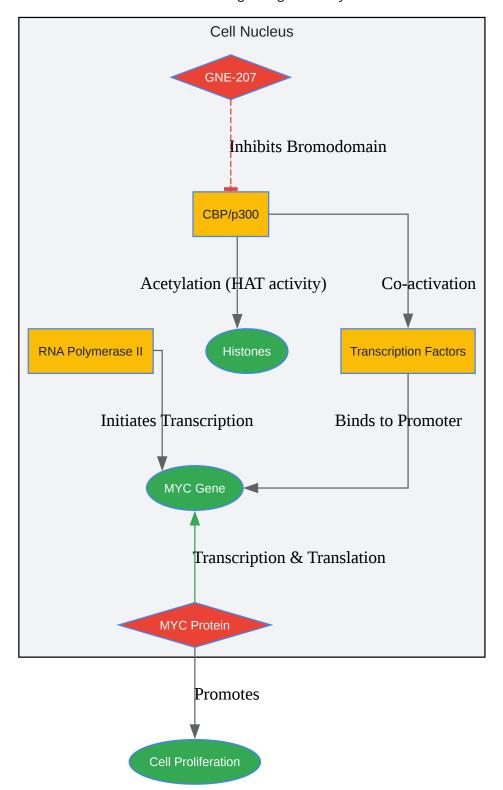
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GNE-207 is a potent and selective inhibitor of the bromodomain of the CREB-binding protein (CBP) and the closely related p300 protein. These proteins are histone acetyltransferases (HATs) that play a crucial role in chromatin remodeling and gene transcription. The bromodomain of CBP/p300 recognizes and binds to acetylated lysine residues on histones and other proteins, a key step in the activation of gene expression.

One of the critical downstream targets of the CBP/p300 signaling pathway is the MYC protooncogene, a master regulator of cell proliferation, growth, and apoptosis. By inhibiting the CBP bromodomain, **GNE-207** prevents the recruitment of the transcriptional machinery to the MYC gene, leading to the downregulation of MYC expression.[1] This mechanism underlies the antiproliferative effects of **GNE-207** observed in various cancer cell lines.

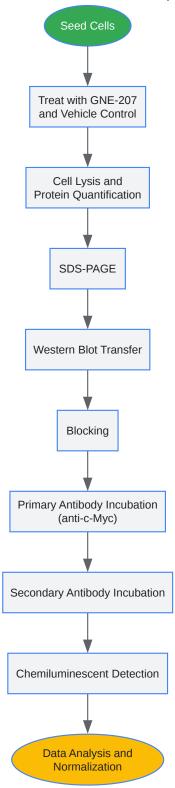


GNE-207 Signaling Pathway





Western Blot Workflow for MYC Expression



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References

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